

Standard Operating Procedure: Proper Disposal of Waste from Clinical Trial CA224

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Compound of Interest

Compound Name: CA224

Cat. No.: B1668191

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This document provides essential safety and logistical information for the proper disposal of waste generated from clinical trial **CA224**, which involves the investigational anti-LAG-3 monoclonal antibody (BMS-986016) and nivolumab. The procedures outlined below are designed to ensure the safety of laboratory personnel, prevent environmental contamination, and maintain compliance with regulatory standards for biohazardous and chemical waste disposal.

Immediate Safety and Handling Precautions

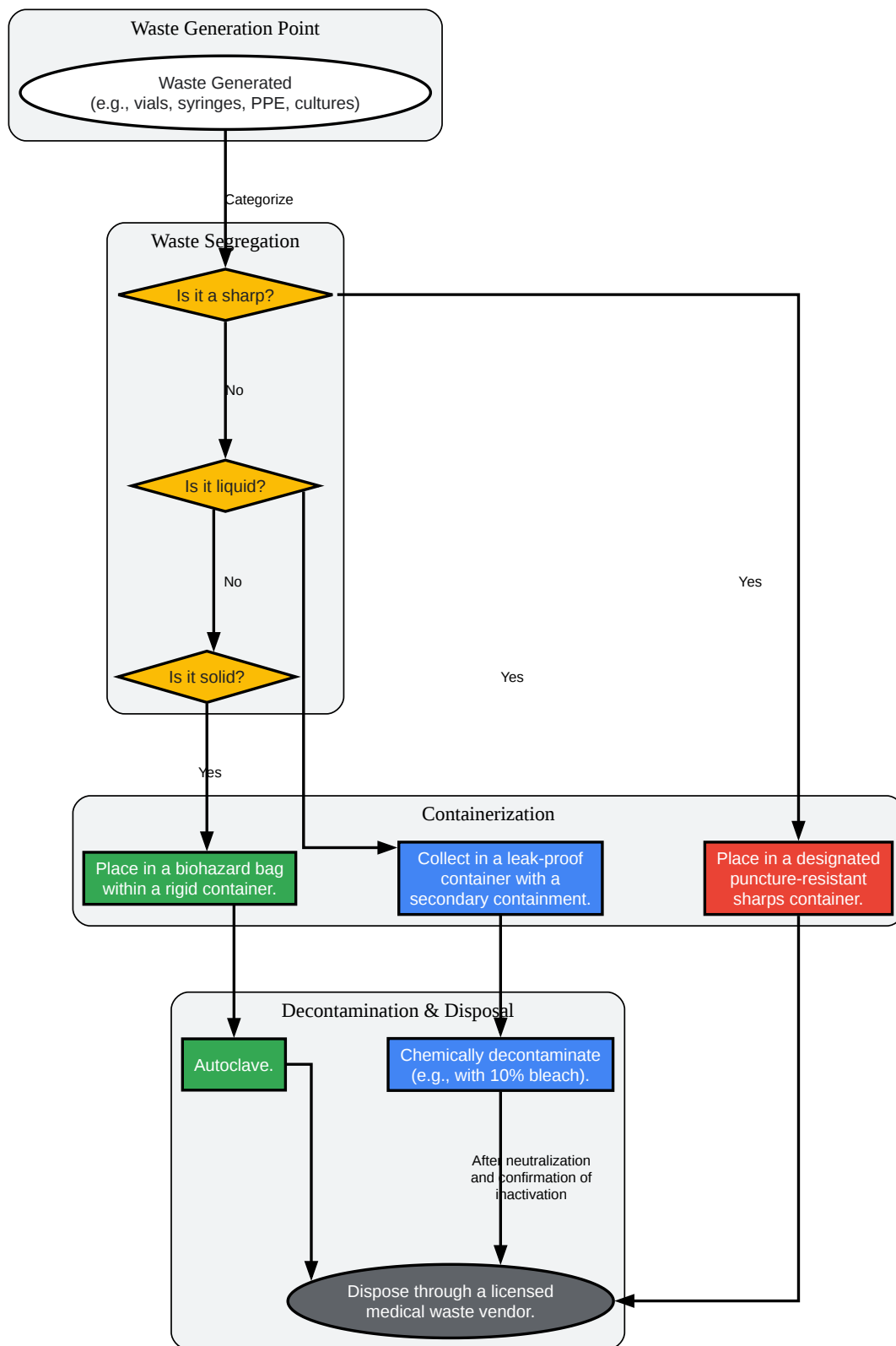
All waste generated from this clinical trial should be considered potentially biohazardous. Personnel handling waste must wear appropriate Personal Protective Equipment (PPE), including:

- Nitrile gloves (double-gloving recommended)
- Safety goggles or a face shield
- A lab coat or gown

Work should be conducted in a designated area, and any spills must be immediately decontaminated with an appropriate disinfectant, such as a 10% bleach solution.

Waste Segregation and Disposal Workflow

Proper segregation of waste at the point of generation is critical. The following diagram illustrates the decision-making process for waste disposal.



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Caption: Waste Segregation and Disposal Workflow for **CA224**.

Experimental Protocols for Waste Handling

3.1. Liquid Waste Decontamination

Liquid waste, such as residual cell culture media or drug formulations, must be chemically decontaminated before disposal.

- Collect all liquid waste in a clearly labeled, leak-proof container.
- Add a freshly prepared bleach solution to the liquid waste to achieve a final concentration of 10%.^{[1][2]}
- Mix thoroughly and allow a contact time of at least 30 minutes to ensure complete inactivation.^{[1][2]}
- After decontamination, the neutralized liquid can be disposed of down the sanitary sewer, followed by a copious amount of water, provided no other hazardous chemicals are present.^[1]

3.2. Solid Waste Decontamination

Solid waste includes items such as contaminated gloves, plasticware, and vials.

- Collect all non-sharp solid waste in a biohazard bag.
- Place the biohazard bag inside a rigid, puncture-resistant container with a lid.
- When the container is three-quarters full, loosely tie the bag to allow for steam penetration and autoclave the contents.
- After autoclaving, the decontaminated waste can be disposed of as regular solid waste, unless institutional policy requires it to be handled by a medical waste vendor.

3.3. Sharps Disposal

Sharps include needles, syringes, and any other items that can puncture the skin.

- Immediately place all sharps into a designated, puncture-resistant sharps container.
- Do not recap, bend, or break needles.
- When the sharps container is three-quarters full, seal it securely.
- The sealed sharps container must be collected and disposed of by a licensed medical waste vendor.^[3]

Quantitative Data for Decontamination

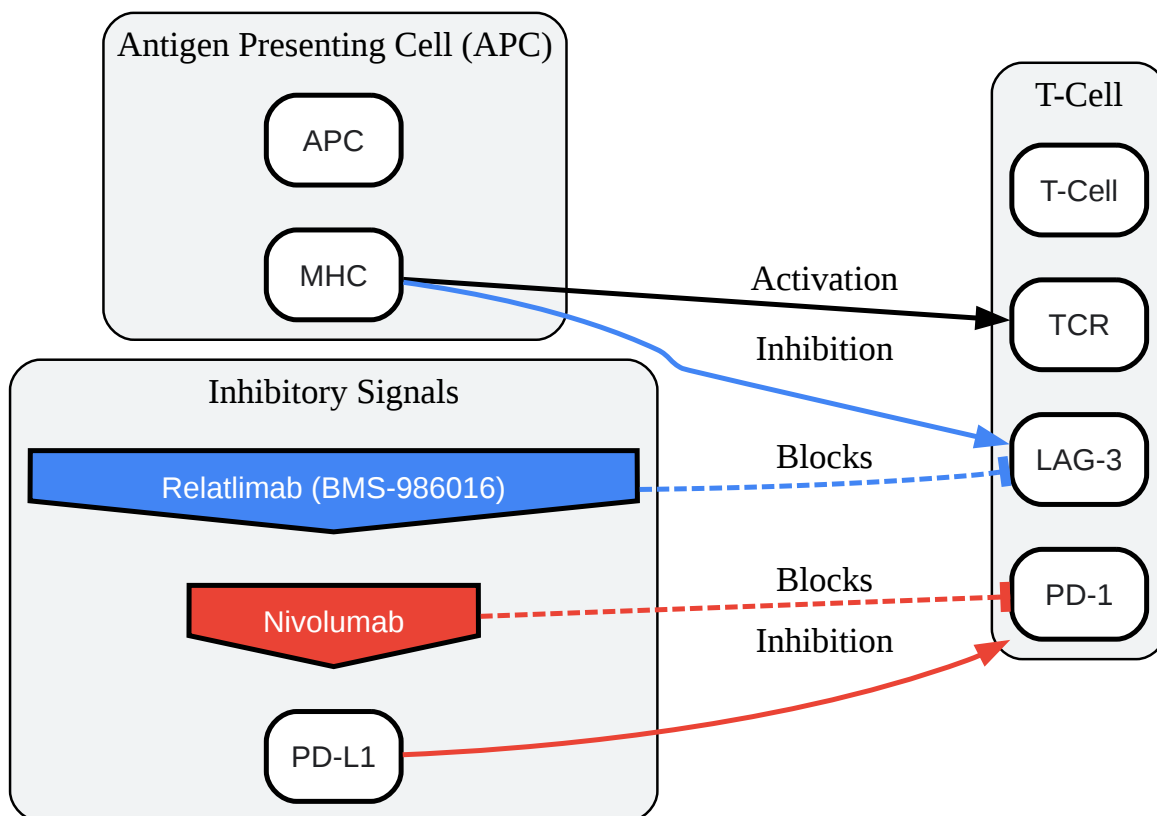
The following table summarizes the recommended quantitative parameters for chemical decontamination. Note that these are general guidelines, and specific institutional protocols should always be followed.

Parameter	Recommendation
Disinfectant	Sodium hypochlorite (household bleach)
Final Concentration	10% (v/v) of a 5.25-6.15% sodium hypochlorite solution
Contact Time	Minimum of 30 minutes

Disclaimer: No specific inactivation data for BMS-986016 or nivolumab was found in the public domain. The use of a broad-spectrum disinfectant like bleach is a standard and recommended practice for biohazardous waste.

Signaling Pathway (Illustrative)

While the disposal procedure itself does not involve a biological signaling pathway, for illustrative purposes, the mechanism of action of the drugs in trial **CA224** involves the PD-1 and LAG-3 immune checkpoint pathways. The following diagram illustrates this general concept.



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Caption: Immune Checkpoint Inhibition by Nivolumab and Relatlimab.

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References

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- 2. Biohazardous Waste | UW Environmental Health & Safety [ehs.washington.edu]
- 3. Biohazardous Waste: Segregation, Collection & Disposal Guide | Office of Clinical and Research Safety [vumc.org]

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